

Solubility of 6,7-dimethoxy-1H-quinazolin-4-one in organic solvents

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Compound of Interest

Compound Name: 6,7-dimethoxy-1H-quinazolin-4-one

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An In-Depth Technical Guide on the Solubility of **6,7-dimethoxy-1H-quinazolin-4-one** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

6,7-dimethoxy-1H-quinazolin-4-one is a key heterocyclic compound that serves as a fundamental building block in the synthesis of various pharmaceutical agents, most notably as an intermediate for the anti-cancer drug Gefitinib.^{[1][2]} Its chemical structure, featuring a quinazoline core with two methoxy groups, influences its physical and chemical properties, including its solubility.^{[3][4]} Understanding the solubility of this compound in various organic solvents is critical for its synthesis, purification, formulation, and overall drug development process.^{[4][5]}

This technical guide provides a comprehensive overview of the methodologies used to determine the solubility of **6,7-dimethoxy-1H-quinazolin-4-one**. While specific quantitative solubility data for this compound in a range of organic solvents is not extensively available in public literature, this guide outlines a standardized experimental protocol that can be employed to generate such data.

Quantitative Solubility Data

As of the latest literature review, specific, comprehensive quantitative data on the solubility of **6,7-dimethoxy-1H-quinazolin-4-one** in a wide array of common organic solvents is not readily available. Quinazoline derivatives, in general, have been noted to exhibit greater solubility in N,N-dimethylformamide (DMF).[6] For structurally related, more complex molecules like Gefitinib, solubility has been reported to be approximately 0.3 mg/mL in ethanol and around 20 mg/mL in DMSO and DMF.[7][8] However, this information should be considered indicative rather than a direct measure for the parent compound.

Researchers are encouraged to determine the solubility experimentally for their specific applications. The following table is provided as a template for collating and comparing such empirical data.

Table 1: Solubility of **6,7-dimethoxy-1H-quinazolin-4-one** in Organic Solvents (Template)

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)	Molar Solubility (mol/L)
Methanol				
Ethanol				
Isopropanol				
Acetone				
Acetonitrile				
Tetrahydrofuran (THF)				
Dichloromethane (DCM)				
N,N-Dimethylformamide (DMF)				
Dimethyl Sulfoxide (DMSO)				
Ethyl Acetate				
Toluene				

Note: The molecular weight of **6,7-dimethoxy-1H-quinazolin-4-one** is 206.20 g/mol .[\[3\]](#)

Experimental Protocol: Equilibrium Solubility Determination by Gravimetric Method

The gravimetric method is a reliable and widely used technique for determining the equilibrium solubility of a crystalline compound.[\[6\]](#)[\[9\]](#) It involves preparing a saturated solution, separating the undissolved solid, and then determining the concentration of the solute in the clear supernatant by evaporating the solvent and weighing the residue.[\[6\]](#)

Objective: To determine the equilibrium solubility of **6,7-dimethoxy-1H-quinazolin-4-one** in a specific organic solvent at a constant temperature.

Materials and Equipment:

- **6,7-dimethoxy-1H-quinazolin-4-one** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatically controlled shaker or water bath
- Vials or flasks with secure caps
- Centrifuge
- Calibrated pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporating dishes or vials
- Vacuum oven or desiccator

Procedure:

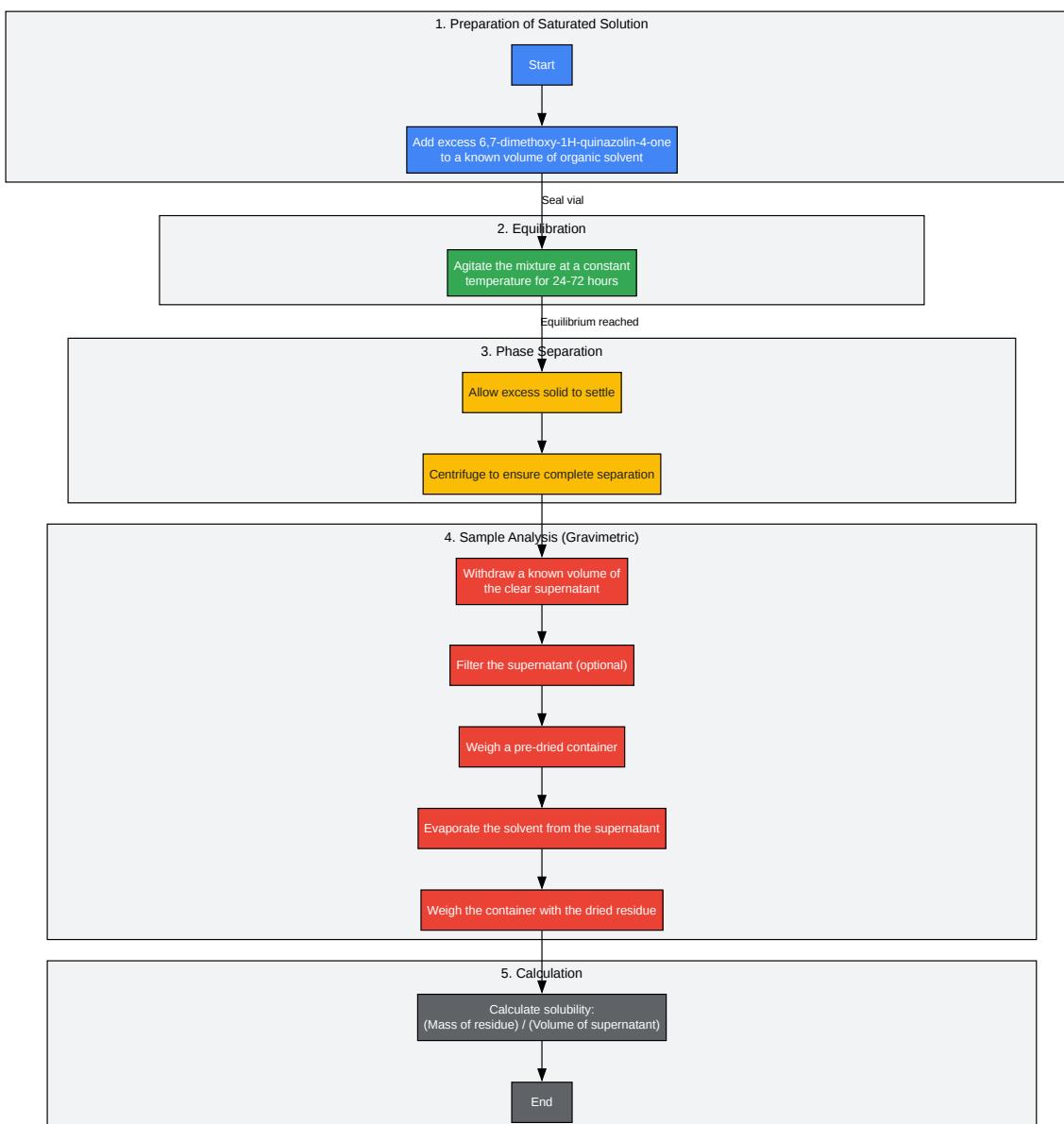
- Preparation of Saturated Solution:
 - Add an excess amount of solid **6,7-dimethoxy-1H-quinazolin-4-one** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.[3][10]
- Equilibration:
 - Place the sealed vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).[7]

- Agitate the mixture for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium between the dissolved and undissolved solid is reached.[6][9] The system is considered at equilibrium when consecutive measurements of the solute concentration show no significant change.[3]
- Phase Separation:
 - After equilibration, remove the vial from the shaker and allow it to stand undisturbed at the same constant temperature to let the excess solid settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the solution at a high speed.[6]
- Sample Withdrawal and Analysis:
 - Carefully withdraw a precise volume of the clear supernatant using a calibrated pipette. To avoid transferring any undissolved particles, the sample may be passed through a syringe filter compatible with the organic solvent.[6]
 - Transfer the accurately measured volume of the saturated solution into a pre-weighed, dry evaporating dish or vial.
- Solvent Evaporation and Weighing:
 - Evaporate the solvent from the dish under controlled conditions, such as in a vacuum oven at a temperature that will not cause decomposition of the compound.
 - Once the solvent is fully evaporated, place the dish in a desiccator to cool to room temperature and then weigh it on an analytical balance.
 - Continue the drying and weighing process until a constant weight of the solid residue is achieved.[3]
- Calculation:
 - The solubility is calculated by dividing the mass of the dried residue by the volume of the aliquot of the saturated solution taken.[6]

- Solubility (g/L) = (Mass of residue (g)) / (Volume of supernatant (L))

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **6,7-dimethoxy-1H-quinazolin-4-one**.



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Caption: Workflow for Gravimetric Solubility Determination.

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